

Isopentane: A Comprehensive Technical Guide for Laboratory Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Isopentane
CAS No.:	102056-77-9
Cat. No.:	B10822259

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physical properties of **isopentane** (2-methylbutane), a branched-chain alkane widely utilized in laboratory settings. Understanding these properties is crucial for its safe handling, effective use in experimental protocols, and for the accurate interpretation of results. This document outlines key physical data, detailed experimental methodologies for their determination, and a logical framework for considering these properties in a laboratory context.

Core Physical and Chemical Properties

Isopentane is a colorless, highly volatile, and extremely flammable liquid with a faint gasoline-like odor.[1][2] Its branched structure distinguishes it from its straight-chain isomer, n-pentane, conferring unique physical characteristics.[3]

Quantitative Physical Properties of Isopentane

The following table summarizes the key physical properties of **isopentane** relevant to its use in a laboratory environment.

Property	Value	Units	Conditions	Citations
Molecular Formula	C ₅ H ₁₂	-	-	[2]
Molar Mass	72.15	g/mol	-	[2]
Boiling Point	27.8 - 28.2	°C	at 760 mmHg	[1]
Melting Point	-160 to -159.77	°C	-	[1][2]
Density	0.620	g/cm ³	at 20 °C	[1][2]
Vapor Pressure	76.1	kPa	at 20 °C	
595	mmHg	at 21.1 °C		
Flash Point	-51	°C	Closed Cup	[2]
Autoignition Temperature	420	°C	-	[2]
Viscosity	0.3	mm ² /s	at 20 °C	
Refractive Index	1.354	-	at 20 °C	
Solubility in Water	<1	mg/mL	at 22.8 °C	[1]
Solubility in Organic Solvents	Miscible	-	with non-polar solvents	[2]
Lower Explosive Limit (LEL)	1.4	% by volume in air	-	
Upper Explosive Limit (UEL)	7.6	% by volume in air	-	

Experimental Protocols for Determining Physical Properties

Accurate determination of physical properties is fundamental in chemical research. The following are detailed methodologies for measuring the key physical constants of volatile liquids

like **isopentane**.

Boiling Point Determination (Micro-method)

Objective: To determine the temperature at which the vapor pressure of **isopentane** equals the atmospheric pressure.

Materials:

- Thiele tube
- High-temperature mineral oil
- Thermometer (-10 to 110 °C)
- Small test tube (e.g., 75 x 12 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or heating mantle
- **Isopentane** sample

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Add approximately 0.5 mL of **isopentane** to the small test tube.
- Place the capillary tube, open end down, into the test tube containing the **isopentane**.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the **isopentane** is below the level of the oil.

- Gently heat the side arm of the Thiele tube with a Bunsen burner or a heating mantle.
- As the temperature increases, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.
- Record the ambient atmospheric pressure.

Melting Point Determination

Due to its extremely low melting point (-160 °C), the determination of **isopentane**'s melting point requires specialized low-temperature equipment, such as a cryostat, and is not typically performed in a standard organic chemistry laboratory.

Density Measurement

Objective: To determine the mass per unit volume of **isopentane**.

Materials:

- Pycnometer (a small glass flask with a precisely known volume)
- Analytical balance (readable to ± 0.0001 g)
- Water bath with temperature control
- **Isopentane** sample
- Distilled water

Procedure:

- Thoroughly clean and dry the pycnometer.

- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath set to 20 °C. Allow it to equilibrate for 15-20 minutes.
- Carefully add or remove water until the volume is precisely at the calibration mark.
- Remove the pycnometer from the water bath, dry the exterior completely, and record its mass.
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **isopentane** and repeat steps 3-5.
- Calculate the density of **isopentane** using the following formula: Density of **Isopentane** = (Mass of **Isopentane** / Mass of Water) * Density of Water at 20 °C

Refractive Index Measurement

Objective: To measure the extent to which light is bent as it passes through **isopentane**.

Materials:

- Abbe refractometer
- Constant temperature water bath (set to 20 °C)
- **Isopentane** sample
- Dropper
- Lens paper and ethanol

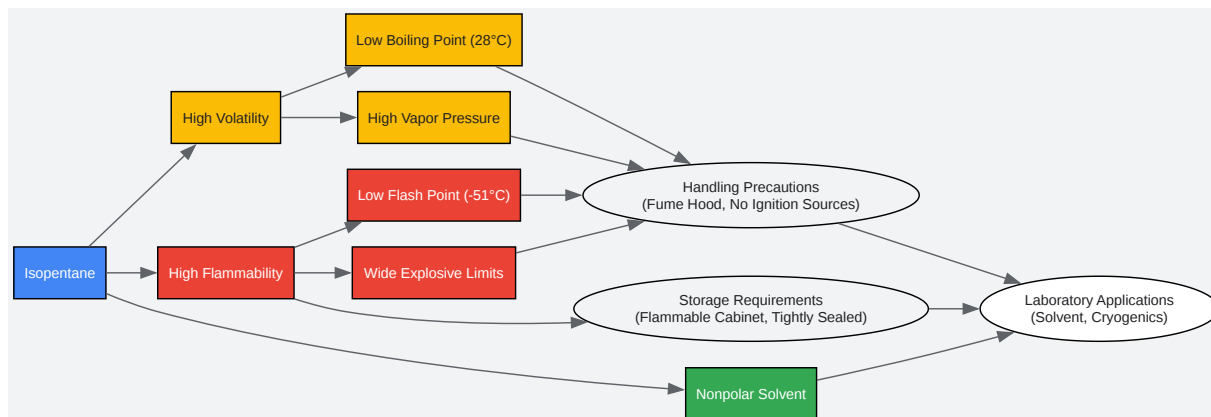
Procedure:

- Turn on the Abbe refractometer and the circulating water bath. Allow the prisms to reach thermal equilibrium at 20 °C.
- Clean the surfaces of the prisms with ethanol and lens paper.

- Using a dropper, apply a few drops of **isopentane** to the lower prism.
- Close the prisms gently.
- Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields are visible.
- Turn the fine adjustment knob to bring the dividing line between the light and dark fields into sharp focus.
- If a colored band is visible at the dividing line, adjust the chromaticity screw until the line is sharp and colorless.
- Adjust the fine adjustment knob again to center the dividing line on the crosshairs.
- Press the "read" button or look at the scale to obtain the refractive index. Record the value and the temperature.

Logical Relationships of Isopentane's Properties for Laboratory Use

The physical properties of **isopentane** are interconnected and dictate its appropriate handling, storage, and application in a laboratory setting. The following diagram illustrates these relationships.



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Logical relationships of **isopentane**'s properties for lab use.

Safety, Handling, and Storage

Given its high volatility and flammability, strict safety protocols must be observed when working with **isopentane**.

- **Handling:** Always handle **isopentane** in a well-ventilated area, preferably within a fume hood, to prevent the accumulation of flammable vapors.[1] Avoid all sources of ignition, including open flames, sparks, and hot surfaces.[1] Use non-sparking tools and ensure that all equipment is properly grounded to prevent static discharge.[1] Personal protective equipment (PPE), including safety goggles, gloves, and a flame-retardant lab coat, is mandatory.[1]
- **Storage:** Store **isopentane** in a tightly closed, properly labeled container in a designated flammable liquid storage cabinet.[4] The storage area should be cool, dry, and well-ventilated, away from direct sunlight and incompatible materials such as oxidizing agents.[5]

- Spills: In the event of a spill, immediately eliminate all ignition sources. Absorb the spill with a non-combustible material such as sand or vermiculite and place it in a sealed container for disposal according to institutional and local regulations.

Conclusion

Isopentane is a valuable solvent and reagent in many laboratory applications. Its utility is directly linked to its distinct physical properties, particularly its high volatility and nonpolar nature. However, these same properties necessitate a thorough understanding and strict adherence to safety protocols to mitigate the risks of fire and explosion. By following the guidelines and experimental procedures outlined in this technical guide, researchers, scientists, and drug development professionals can safely and effectively utilize **isopentane** in their work.

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